

# molecular weight and formula of 9,10-Dibromophenanthrene

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## Compound of Interest

Compound Name: 9,10-Dibromophenanthrene

Cat. No.: B099643

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## An In-depth Technical Guide to 9,10-Dibromophenanthrene

This guide provides essential technical information on **9,10-Dibromophenanthrene**, a brominated derivative of phenanthrene. It is intended for researchers, scientists, and professionals in the fields of chemical synthesis and drug development who require precise data on this compound.

## Physicochemical Properties

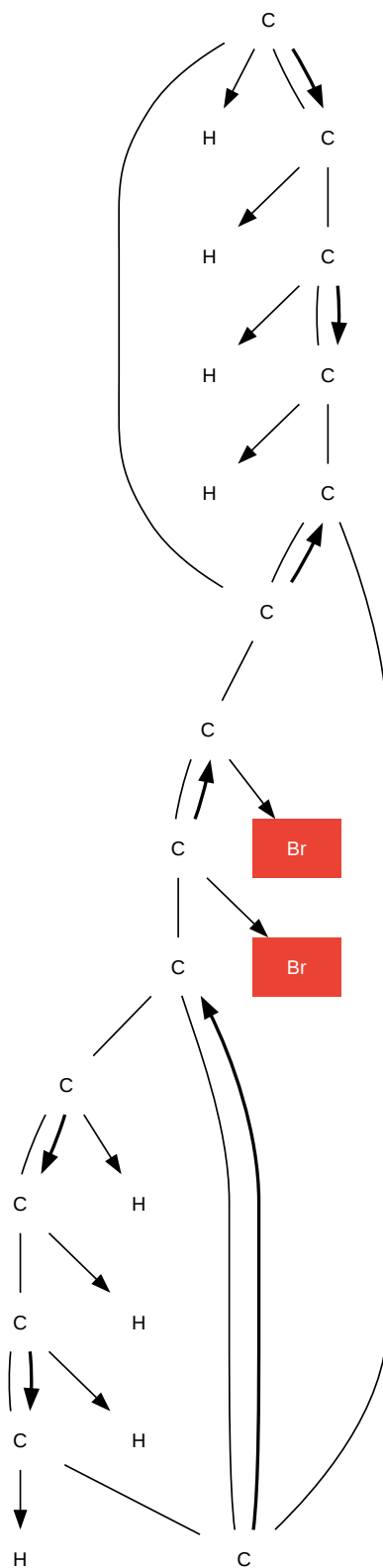
The fundamental molecular characteristics of **9,10-Dibromophenanthrene** are summarized in the table below. These values are critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>8</sub> Br <sub>2</sub> [1][2][3]
Molecular Weight	336.02 g/mol [1][2][3]

## Chemical Structure

The structural arrangement of atoms in **9,10-Dibromophenanthrene** is depicted in the following diagram. This visualization illustrates the connectivity of the atoms within the

molecule, highlighting the phenanthrene core with bromine atoms substituted at the 9 and 10 positions.



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## References

- 1. 9,10-DibromoPhenanthrene synthesis - chemicalbook [chemicalbook.com]
- 2. 9,10-Dibromophenanthrene | C<sub>14</sub>H<sub>8</sub>Br<sub>2</sub> | CID 4145562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 9,10-DibromoPhenanthrene CAS#: 15810-15-8 [m.chemicalbook.com]
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